

Essential Safety and Disposal Guide for PF-06726304 Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06726304 acetate

Cat. No.: B1485434

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper handling and disposal of **PF-06726304 acetate**, a potent EZH2 inhibitor. As with many novel research compounds, a comprehensive Safety Data Sheet (SDS) may not be readily available. Therefore, it is imperative to treat this compound as potentially hazardous and follow stringent safety protocols.

I. Chemical and Physical Properties

Proper handling and disposal procedures are predicated on the known chemical and physical properties of the substance. The following table summarizes available data for **PF-06726304 acetate**.

Property	Value	Source
Chemical Name	5,8-Dichloro-2-[(1,2-dihydro-4,6-dimethyl-2-oxo-3-pyridinyl)methyl]-7-(3,5-dimethyl-4-isoxazolyl)-3,4-dihydro-1(2H)-isoquinolinone acetate	N/A
Molecular Formula	C ₂₂ H ₂₁ Cl ₂ N ₃ O ₃ · C ₂ H ₄ O ₂	N/A
Molecular Weight	506.38 g/mol	N/A
Appearance	Solid	N/A
Purity	≥97%	N/A
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol	N/A
Storage	Store at room temperature	N/A

II. Guiding Principles for Safe Disposal

Given that **PF-06726304 acetate** is a potent, biologically active compound, all waste containing this substance must be treated as hazardous chemical waste. Adherence to your institution's Environmental Health and Safety (EHS) guidelines and local regulations is mandatory.

Key Principles:

- **Waste Minimization:** Whenever possible, plan experiments to minimize the generation of chemical waste.
- **No Sewer Disposal:** Do not dispose of **PF-06726304 acetate** or its solutions down the drain. [\[1\]](#)[\[2\]](#)
- **No General Trash Disposal:** Solid waste contaminated with this compound must not be disposed of in the regular trash.[\[1\]](#)[\[2\]](#)

- Segregation: Keep waste streams separate. Do not mix aqueous waste with organic solvent waste, and separate halogenated from non-halogenated solvents.[3]
- Consult EHS: Your institution's EHS department is the primary resource for guidance on chemical waste disposal.[1][4]

III. Step-by-Step Disposal Protocol

This protocol outlines the general procedure for the disposal of **PF-06726304 acetate** from a laboratory setting.

Step 1: Waste Identification and Categorization

- Hazardous Waste Determination: Due to its biological potency as an EZH2 inhibitor, **PF-06726304 acetate** should be presumed to be toxic and categorized as hazardous waste.[2][5]
- Waste Streams: Identify all waste streams that may contain the compound:
 - Solid Waste: Unused or expired pure compound, contaminated personal protective equipment (PPE) such as gloves and lab coats, contaminated lab supplies (e.g., weigh boats, pipette tips, vials).
 - Liquid Waste: Stock solutions (e.g., in DMSO or ethanol), experimental solutions, and the first rinse of any container that held the compound.[1] For highly toxic compounds, the first three rinses should be collected as hazardous waste.[1]

Step 2: Waste Collection and Storage

- Container Selection:
 - Use a designated, leak-proof, and chemically compatible container for each waste stream. [1][2][6] Plastic containers are often preferred for their durability.[4][5]
 - Ensure the container has a secure, tight-fitting lid.[1]
- Labeling:

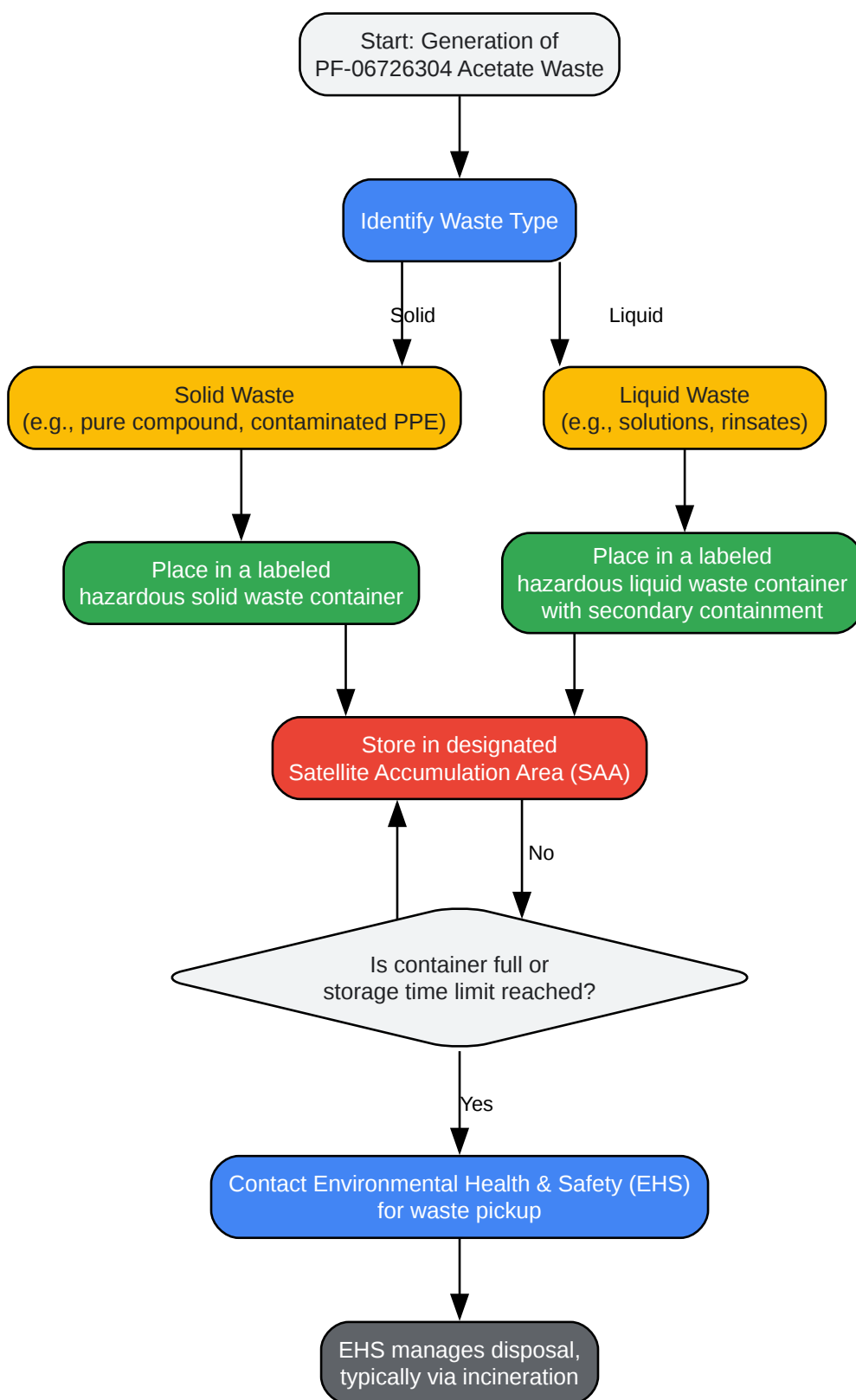
- Clearly label each waste container with the words "Hazardous Waste".[\[6\]](#)[\[7\]](#)
- The label must include:
 - The full chemical name: "**PF-06726304 acetate**". Avoid using abbreviations.
 - The solvent and its concentration (for liquid waste).
 - The date when waste was first added to the container (accumulation start date).[\[8\]](#)
 - The name of the Principal Investigator and the laboratory location.[\[7\]](#)
- Storage Location:
 - Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[4\]](#)[\[6\]](#)
 - Ensure the SAA is away from general work areas and sources of ignition.[\[1\]](#)
 - Use secondary containment (e.g., a plastic tub) for liquid waste containers to prevent spills.[\[1\]](#)[\[2\]](#)
 - Do not store incompatible chemicals together.[\[1\]](#)[\[6\]](#)

Step 3: Arranging for Disposal

- Contact EHS: Once a waste container is full or has been in use for the maximum allowable time per institutional policy (often 6-12 months), contact your institution's EHS office to arrange for a waste pickup.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Provide Information: Be prepared to provide the EHS staff with all necessary information about the waste, as detailed on the label.
- Disposal Method: The most common and recommended disposal method for potent organic compounds like **PF-06726304 acetate** is high-temperature incineration by a licensed hazardous waste disposal facility.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This process effectively destroys the chemical structure, rendering it non-toxic.

IV. Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the disposal of **PF-06726304 acetate**.



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Caption: Disposal workflow for **PF-06726304 acetate** waste.

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References

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 2. danielshealth.com [danielshealth.com]
- 3. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. ehrs.upenn.edu [ehrs.upenn.edu]
- 5. walshmedicalmedia.com [walshmedicalmedia.com]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. research.cuanschutz.edu [research.cuanschutz.edu]
- 8. benchchem.com [benchchem.com]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 10. Disposal Methods for Chemical Waste: A Comprehensive Guide [greenflow.com]
- 11. How Chemical Waste Is Treated | Enva [enva.com]
- 12. Hazardous-waste management - Treatment, Storage, Disposal | Britannica [britannica.com]
- 13. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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